

Application Notes & Protocols: Electrospinning of Phenylthio-Modified Polyimide Nanofibers for Advanced Applications

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Compound of Interest

Compound Name:	5-(Phenylthio)benzene-1,3-diamine
CAS No.:	245652-64-6
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Introduction: The Rationale for Phenylthio-Modification in High-Performance Polyimide Nanofibers

Polyimides (PIs) are a class of high-performance polymers renowned for their exceptional thermal stability, mechanical strength, and chemical resistance.[1] However, the inherent rigidity and strong intermolecular charge-transfer complex formation in many aromatic polyimides lead to poor solubility in common organic solvents, posing a significant challenge for solution-based processing techniques like electrospinning.[2] Electrospinning is a versatile and scalable method for producing continuous nanofibers with high surface area-to-volume ratios, making them ideal for applications ranging from high-temperature filtration to advanced electronics.[3][4]

To overcome the solubility limitations of conventional polyimides, strategic chemical modifications to the polymer backbone are necessary. The introduction of phenylthio (-S-Ph) or, more broadly, thioether (-S-) linkages into the polyimide structure is a highly effective strategy to enhance processability without significantly compromising thermal performance. The flexible thioether bond disrupts chain packing and reduces intermolecular forces, thereby improving solubility in polar aprotic solvents such as N,N-dimethylacetamide (DMAc) and N-methyl-2-pyrrolidone (NMP).[5]

Beyond enhanced solubility, the incorporation of sulfur atoms imparts a unique and highly desirable property: a significant increase in the refractive index of the polymer.[3][6][7] This makes phenylthio-modified polyimide nanofibers promising candidates for advanced optical and photonic applications, where high refractive index materials are in demand.[6][7]

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the synthesis of a representative phenylthio-modified polyimide, the detailed protocol for its electrospinning into nanofibers, and the characterization of the resulting materials.

Part 1: Synthesis of a Representative Phenylthio-Modified Polyimide

The synthesis of phenylthio-modified polyimides typically follows a two-step polycondensation reaction. First, a diamine monomer containing a thioether linkage is reacted with a dianhydride in a polar aprotic solvent at room temperature to form a soluble poly(amic acid) (PAA) precursor. Subsequently, the PAA is converted to the final polyimide via thermal or chemical imidization.

Here, we present a representative synthesis of a poly(thioether-imide) (PTEI) derived from 4,4'-[p-thiobis(phenylenesulfanyl)]diphthalic anhydride (3SDEA) and an aromatic diamine, such as 4,4'-oxydianiline (ODA). This example is analogous to a phenylthio-modified system and is chosen for its documented synthesis and properties that enable successful electrospinning.

Experimental Protocol: Two-Step Polycondensation

Materials:

- 4,4'-[p-thiobis(phenylenesulfanyl)]diphthalic anhydride (3SDEA)
- 4,4'-oxydianiline (ODA)
- N-methyl-2-pyrrolidone (NMP), anhydrous
- Toluene
- Ethanol

Step 1: Poly(amic acid) Synthesis

- In a flame-dried, three-necked flask equipped with a mechanical stirrer and a nitrogen inlet, dissolve an equimolar amount of ODA in anhydrous NMP under a nitrogen atmosphere.
- Once the ODA has completely dissolved, add an equimolar amount of 3SDEA powder to the solution in one portion.
- Continue stirring the reaction mixture at room temperature for 24 hours under a nitrogen blanket. The viscosity of the solution will gradually increase, indicating the formation of the poly(amic acid). The final PAA solution should be viscous and clear.

Step 2: Thermal Imidization

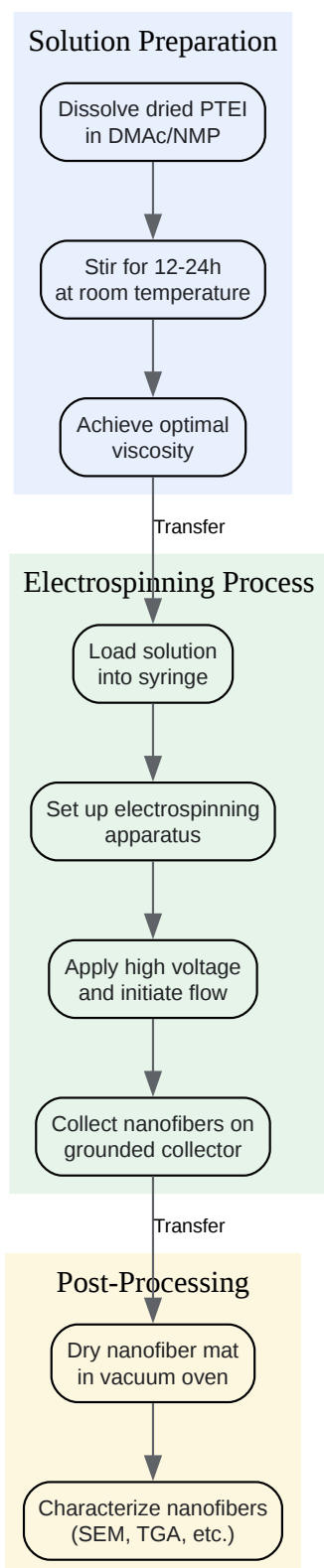
- The resulting PAA solution can be directly used for electrospinning, followed by thermal imidization of the nanofiber mat. Alternatively, the bulk polymer can be isolated.
- To isolate the polyimide, add toluene to the PAA solution and heat the mixture to 180-200°C. The toluene will form an azeotrope with the water generated during imidization, which is removed using a Dean-Stark trap.
- After the complete removal of water, cool the reaction mixture and precipitate the polyimide by pouring the solution into a large volume of ethanol with vigorous stirring.
- Collect the fibrous polyimide precipitate by filtration, wash thoroughly with ethanol, and dry in a vacuum oven at 80°C overnight.

The chemical structure of the resulting poly(thioether-imide) can be confirmed using Fourier-Transform Infrared (FTIR) spectroscopy, looking for the characteristic imide absorption bands around 1780 cm^{-1} (asymmetric C=O stretching), 1720 cm^{-1} (symmetric C=O stretching), and 1370 cm^{-1} (C-N stretching).

Part 2: Electrospinning of Phenylthio-Modified Polyimide Nanofibers

The enhanced solubility of the phenylthio-modified polyimide in solvents like DMAc or NMP is the key enabler for its successful electrospinning. The following protocol outlines the steps to fabricate uniform, bead-free nanofibers.

Workflow for Electrospinning Phenylthio-Modified Polyimide



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Caption: Workflow for electrospinning phenylthio-modified polyimide.

Detailed Electrospinning Protocol

1. Preparation of the Spinning Solution:

- Dissolve the synthesized and dried phenylthio-modified polyimide in a suitable solvent, such as N,N-dimethylacetamide (DMAc) or N-methyl-2-pyrrolidone (NMP), to achieve a concentration in the range of 15-30 wt%. The optimal concentration will depend on the molecular weight of the polymer and needs to be determined empirically.[6]
- Stir the solution at room temperature for 12-24 hours to ensure complete dissolution and homogeneity. The final solution should be viscous and free of any undissolved particles.

2. Electrospinning Apparatus Setup:

- Load the polymer solution into a 5-10 mL syringe fitted with a 21-gauge stainless steel needle.
- Mount the syringe on a syringe pump.
- Position a grounded collector, such as a flat plate covered with aluminum foil or a rotating mandrel, at a specified distance from the needle tip (tip-to-collector distance).
- Connect the positive lead of a high-voltage power supply to the needle and the ground lead to the collector.

3. Electrospinning Process:

- Set the syringe pump to a constant flow rate.
- Apply a high voltage between the needle and the collector.
- A Taylor cone will form at the tip of the needle, and a charged jet of the polymer solution will be ejected towards the collector.
- As the jet travels, the solvent evaporates, and a solid nanofiber is deposited on the collector.
- Continue the process until a nanofiber mat of the desired thickness is obtained.

- The entire process should be carried out in a well-ventilated fume hood. Controlling the ambient temperature and humidity is recommended for better reproducibility.

Table 1: Recommended Electrospinning Parameters for Phenylthio-Modified Polyimides

Parameter	Recommended Range	Rationale and Field Insights
Polymer Concentration	15 - 30 wt%	Below this range, electrospinning or beaded fibers may occur due to low viscosity and surface tension. Above this range, the solution may be too viscous to be extruded.[6]
Solvent	DMAc, NMP, DMF	These polar aprotic solvents are effective at dissolving the modified polyimide and have appropriate volatility for electrospinning.
Applied Voltage	15 - 25 kV	A sufficiently high voltage is required to overcome the surface tension of the polymer solution and initiate the jet. Higher voltages can lead to smaller fiber diameters but may also cause instability.
Flow Rate	0.1 - 0.5 mL/h	A lower flow rate generally allows for more complete solvent evaporation, leading to finer, bead-free fibers.
Tip-to-Collector Distance	15 - 20 cm	This distance must be adequate to allow for solvent evaporation before the fibers reach the collector. If the distance is too short, residual solvent may cause the fibers to fuse.
Collector	Rotating Mandrel or Flat Plate	A rotating mandrel can be used to collect aligned

nanofibers, which can be advantageous for applications requiring anisotropic properties. A stationary flat plate results in a randomly oriented nanofiber mat.

Ambient Conditions

20-25°C, 30-40% Relative Humidity

High humidity can affect solvent evaporation and lead to defects in the fiber morphology.

Part 3: Characterization and Properties of Phenylthio-Modified Polyimide Nanofibers

Morphological Characterization

The morphology of the electrospun nanofibers should be examined using Scanning Electron Microscopy (SEM). The SEM images will reveal the fiber diameter distribution, surface morphology, and the presence of any defects such as beads. Uniform, bead-free fibers with diameters in the range of 200-800 nm are typically achievable with optimized parameters.

Thermal Properties

The thermal stability of the nanofiber mats can be evaluated using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

- TGA: Phenylthio-modified polyimide nanofibers are expected to exhibit high thermal stability, with a 5% weight loss temperature (Td5%) typically above 480°C in a nitrogen atmosphere. [\[8\]](#)
- DSC: The glass transition temperature (Tg) of these polyimides generally falls in the range of 155-200°C, which is lower than many conventional aromatic polyimides due to the increased flexibility from the thioether linkages.[\[8\]](#)

Optical Properties

A key feature of these nanofibers is their high refractive index. The refractive index can be measured using techniques like ellipsometry on thin films cast from the same polymer solution. The introduction of sulfur is known to significantly increase the refractive index, with values potentially exceeding 1.70, compared to typical polymers which have refractive indices around 1.5.[3][6]

Mechanical Properties

The mechanical properties of the nanofiber mats, such as tensile strength and Young's modulus, can be measured using a universal testing machine. The mechanical performance will depend on the fiber alignment and the intrinsic properties of the polymer.

Part 4: Potential Applications

The unique combination of high thermal stability, chemical resistance, and high refractive index makes phenylthio-modified polyimide nanofibers suitable for a range of advanced applications:

- **High-Refractive-Index Coatings:** As anti-reflective coatings or for light-guiding applications in optical devices.[6][7]
- **Advanced Filtration:** For the filtration of hot gases or corrosive liquids due to their excellent thermal and chemical stability.
- **Scaffolds for Tissue Engineering:** The nanofibrous structure can mimic the extracellular matrix, providing a scaffold for cell growth.
- **Drug Delivery:** The high surface area allows for the loading and controlled release of therapeutic agents.
- **Sensors:** As a platform for chemical or biological sensors, especially for use in harsh environments.

Conclusion

The introduction of phenylthio moieties into the polyimide backbone is a powerful strategy to create soluble, high-performance polymers that are amenable to electrospinning. The resulting nanofibers possess the characteristic thermal stability of polyimides while also exhibiting a high refractive index, opening up new avenues for their application in advanced optical and

electronic technologies. The protocols and insights provided in this guide offer a solid foundation for the successful fabrication and characterization of these promising nanomaterials.

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